

# An In-depth Technical Guide to Boc-eda-ET HCL

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Boc-eda-ET hcl*  
CAS No.: *1073659-87-6; 38216-72-7*  
Cat. No.: *B2954576*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **Boc-eda-ET HCL**, a versatile building block in organic and medicinal chemistry. The information is curated for researchers and professionals in drug development and related scientific fields.

## Chemical Identity and Properties

**Boc-eda-ET HCL** is the hydrochloride salt of N-Boc-N'-ethyl-ethylenediamine. The tert-butyloxycarbonyl (Boc) group serves as a protecting group for one of the amine functionalities, allowing for selective reactions at the other amine. This differential reactivity is crucial in multi-step syntheses.<sup>[1]</sup>

Table 1: Chemical Identifiers

| Identifier        | Value                                                                                                                                          |
|-------------------|------------------------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name        | <b>tert-butyl N-[2-(ethylamino)ethyl]carbamate;hydrochloride[2]</b>                                                                            |
| Synonyms          | Boc-EDA-Et*HCl, N-t-Butyloxycarbonyl-N'-ethyl-1,2-ethylenediamine hydrochloride, tert-Butyl (2-(ethylamino)ethyl)carbamate hydrochloride[2][3] |
| CAS Number        | 1073659-87-6[2][3]                                                                                                                             |
| Molecular Formula | C <sub>9</sub> H <sub>21</sub> ClN <sub>2</sub> O <sub>2</sub> [2]                                                                             |

| PubChem CID | 53413815[2] |

Table 2: Physicochemical Properties

| Property         | Value                                                      | Source |
|------------------|------------------------------------------------------------|--------|
| Molecular Weight | <b>224.73 g/mol</b>                                        | [2]    |
| Appearance       | White crystalline powder (inferred from related compounds) | [4][5] |
| Melting Point    | 101-109 °C (for a related compound, CAS 105628-63-5)       | [4]    |

| Storage Temperature | 2-8°C |[3] |

## Experimental Protocols

### 2.1. Synthesis of N-Boc-ethylenediamine (Parent Compound)

A common method for the synthesis of the parent compound, N-Boc-ethylenediamine, involves the selective protection of one amine group of ethylenediamine.[6]

- Reactants:

- Ethylenediamine
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Solvent (e.g., Dichloromethane - DCM)
- Procedure:
  - Ethylenediamine and Boc<sub>2</sub>O are mixed in the solvent. The reaction is often cooled to 0-5°C to manage its exothermic nature.[\[6\]](#)
  - The nucleophilic amino group attacks the carbonyl carbon of the Boc<sub>2</sub>O.[\[6\]](#)
  - The reaction proceeds for 2-4 hours at room temperature.[\[6\]](#)
  - The product is purified through an aqueous workup, including extraction with DCM and washing with a dilute acid to remove any unreacted ethylenediamine.[\[6\]](#)
  - The organic layer is dried and the solvent is evaporated to yield N-Boc-ethylenediamine.[\[6\]](#)

## 2.2. Synthesis of **Boc-eda-ET HCL**

The synthesis of the N'-ethyl derivative can be achieved through reductive amination of N-Boc-ethylenediamine.

- Reactants:
  - N-Boc-ethylenediamine
  - Ethyl glyoxylate hydrate
  - Reducing agent (e.g., Sodium borohydride)
  - Solvent (e.g., Methanol)
  - Hydrochloric acid
- Procedure:

- N-Boc-ethylenediamine is reacted with ethyl glyoxylate hydrate via reductive alkylation to form an intermediate.
- This intermediate is then treated with hydrochloric acid to yield the final hydrochloride salt.
- This method is reported to provide the product in high yield and purity without the need for chromatography.

## Applications in Research and Development

Boc-protected diamines like **Boc-eda-ET HCL** are valuable intermediates in several areas:

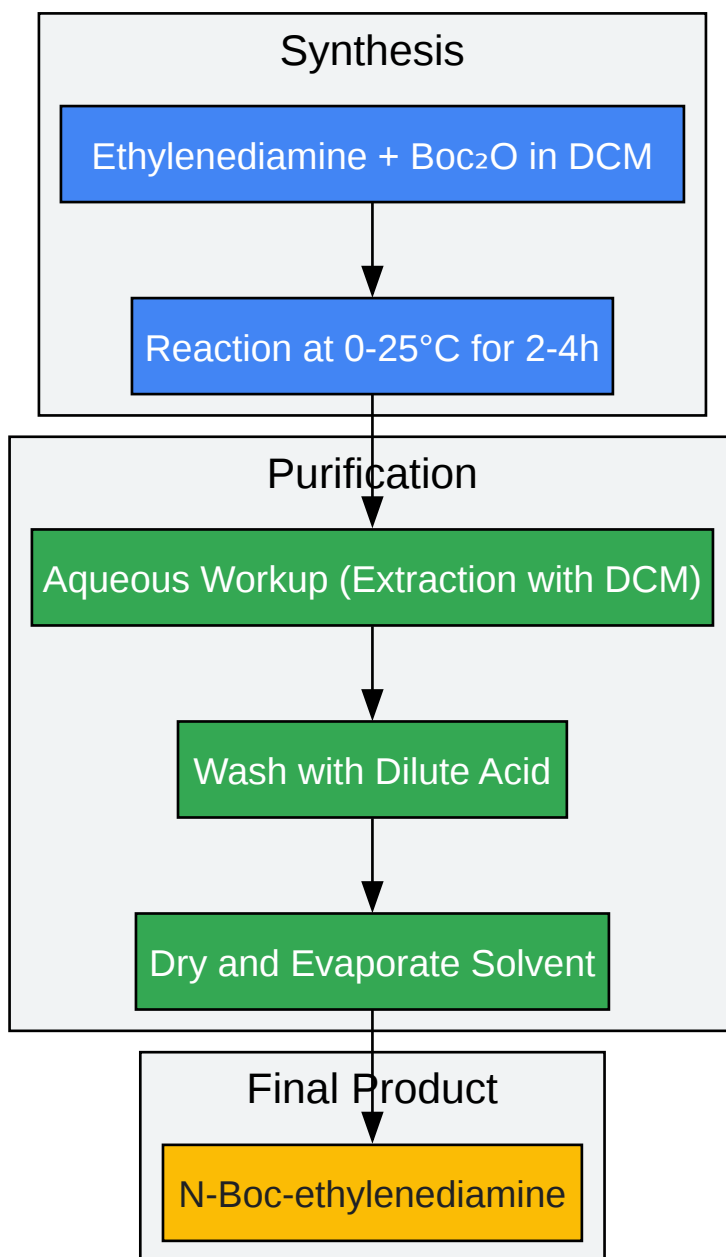
- **Pharmaceutical Development:** They serve as key building blocks for complex molecules with specific amine functionalities, particularly in the synthesis of pharmaceuticals.[\[4\]](#)
- **Peptide Synthesis:** The Boc protecting group is fundamental in peptide chemistry, allowing for the controlled, sequential addition of amino acids or peptide fragments.[\[1\]](#)
- **Bioconjugation:** This compound can be used as a linker to attach biomolecules to other molecules or surfaces, which is essential for creating advanced drug delivery systems and diagnostic tools.[\[4\]](#)
- **Materials Science:** It is also used in the preparation of functionalized polymers and other materials.[\[4\]](#)

## Visualized Workflows and Pathways

### 4.1. General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of Boc-protected ethylenediamine derivatives.

## General Synthesis and Purification Workflow



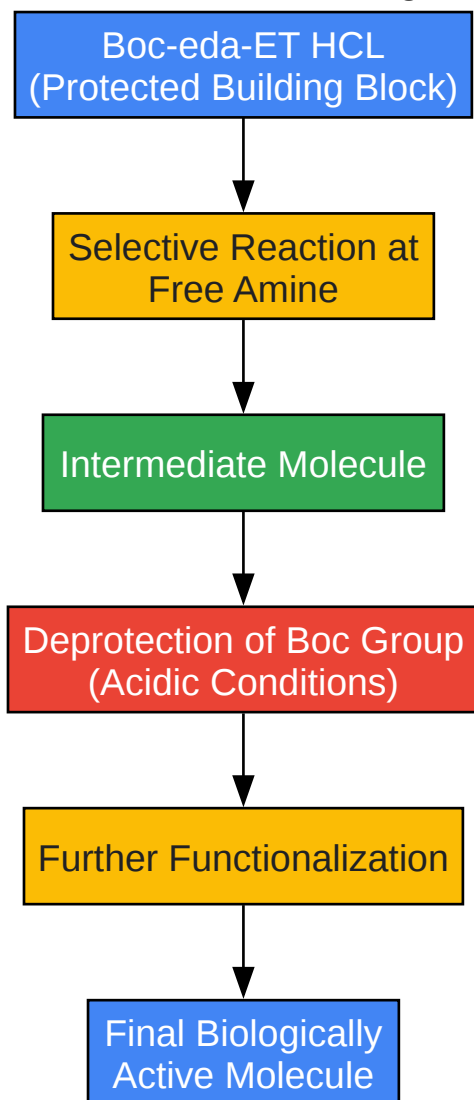
[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of N-Boc-ethylenediamine.

#### 4.2. Role in Drug Development Logic

The diagram below outlines the logical role of **Boc-eda-ET HCL** as a building block in a drug development pipeline.

## Role of Boc-eda-ET HCL in Drug Development



[Click to download full resolution via product page](#)

Caption: Logical flow of using **Boc-eda-ET HCL** in multi-step synthesis.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. N-Boc-N-methylethylenediamine | 121492-06-6 | Benchchem \[benchchem.com\]](#)
- [2. Boc-eda-ET hcl | C9H21ClN2O2 | CID 53413815 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Bot Detection \[iris-biotech.de\]](#)
- [4. chemimpex.com \[chemimpex.com\]](#)
- [5. chemimpex.com \[chemimpex.com\]](#)
- [6. gneechem.com \[gneechem.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Boc-eda-ET HCL]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2954576/docs#an-in-depth-technical-guide-to-boc-eda-et-hcl\]](https://www.benchchem.com/product/b2954576/docs#an-in-depth-technical-guide-to-boc-eda-et-hcl)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check